

Personal protective equipment for handling Ethyl D-valinate hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl D-valinate hydrochloride*

Cat. No.: *B613183*

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl D-valinate hydrochloride

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Ethyl D-valinate hydrochloride**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **Ethyl D-valinate hydrochloride**, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

| Protection Type | Recommended Equipment | Specifications & Remarks |
|--------------------------|---|---|
| Eye Protection | Safety glasses with side shields or goggles | Should comply with European Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133. [1] [2] A face shield may be necessary if the situation requires it. [3] |
| Hand Protection | Protective gloves | Use impervious gloves. Inspect gloves before use and refer to the manufacturer/supplier for information on permeability and breakthrough time. [1] |
| Respiratory Protection | Dust respirator | Required when dusts are generated. [3] A NIOSH/MSHA-approved or equivalent self-contained breathing apparatus is recommended in case of fire. [2] [4] |
| Skin and Body Protection | Protective clothing, long-sleeved clothing, and protective boots if required. | Remove and wash contaminated clothing before reuse. [1] [3] [4] |

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **Ethyl D-valinate hydrochloride** and the safety of the laboratory environment.

Handling:

- Use in a well-ventilated area or in a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Avoid generating dust.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

- Avoid contact with skin, eyes, and clothing.[4]
- Do not ingest or inhale.[4]

Storage:

- Store in a tightly closed container.[2][4]
- Keep in a cool, dry, and well-ventilated area.[2][4]
- Store away from incompatible substances such as strong oxidizing agents.[2][4]

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek medical attention.[4]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

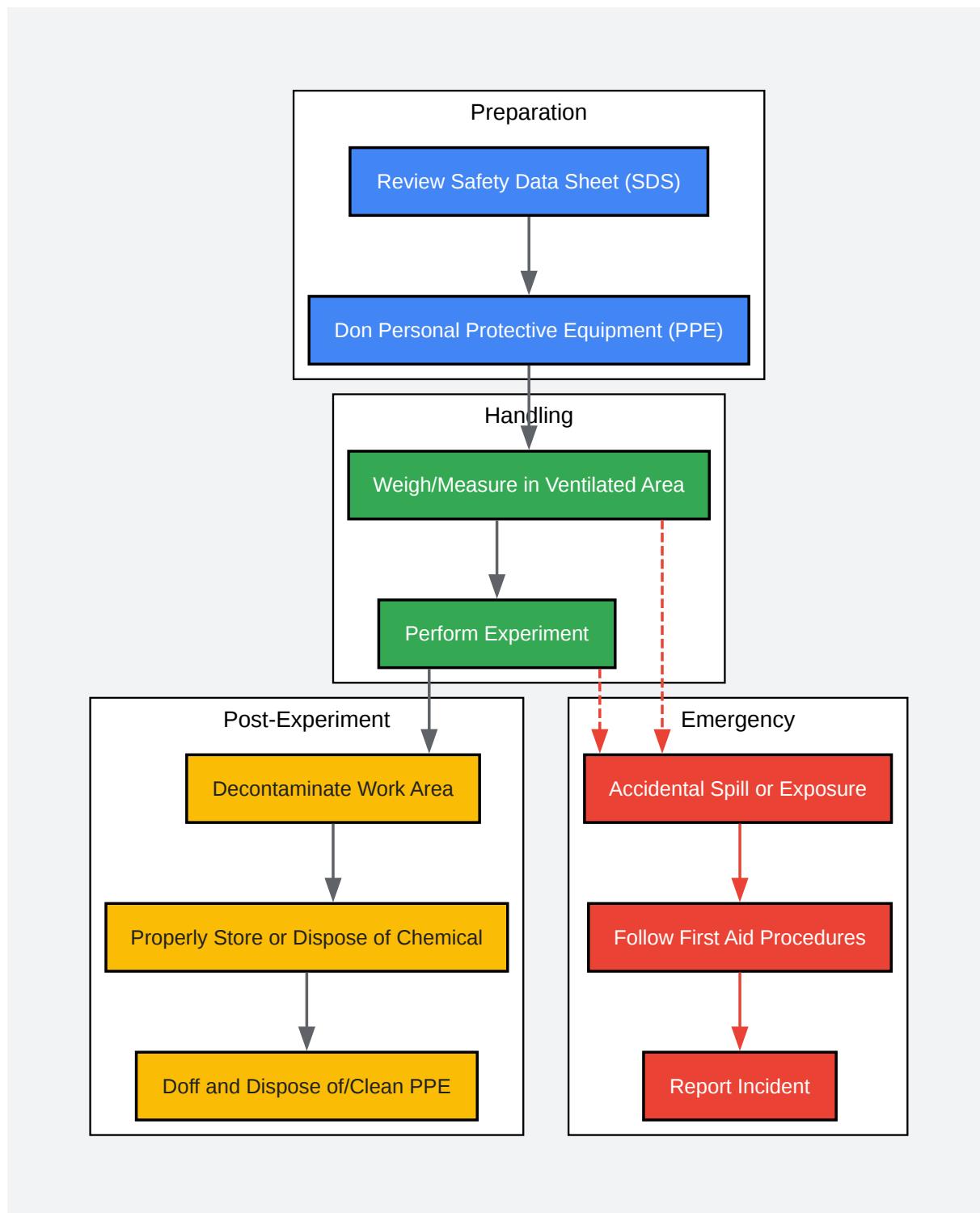
Disposal Plan

Dispose of **Ethyl D-valinate hydrochloride** and its containers in accordance with local, state, and federal regulations.

- Sweep up and shovel spilled material into a suitable, labeled container for disposal.[2]
- Avoid creating dust.[4]
- Do not allow the material to enter drains or water courses.[5]

Experimental Workflow: Handling Ethyl D-valinate hydrochloride

The following diagram outlines the standard workflow for safely handling **Ethyl D-valinate hydrochloride** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **Ethyl D-valinate hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.be [fishersci.be]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. Ethyl L-valinate hydrochloride(17609-47-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. Ethyl L-valinate hydrochloride (1:1) | CAS#:3339-44-4 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl D-valinate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b613183#personal-protective-equipment-for-handling-ethyl-d-valinate-hydrochloride\]](https://www.benchchem.com/product/b613183#personal-protective-equipment-for-handling-ethyl-d-valinate-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com